

Chemical formula and molecular weight of Tetradecahydroanthracene.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tetradecahydroanthracene

Cat. No.: B3428247

[Get Quote](#)

An In-depth Technical Guide to Tetradecahydroanthracene

This guide provides a detailed overview of the chemical properties of **Tetradecahydroanthracene**, tailored for researchers, scientists, and professionals in drug development.

Core Chemical Data

Tetradecahydroanthracene, also known as perhydroanthracene, is a saturated tricyclic hydrocarbon.^{[1][2][3][4]} Its fundamental chemical identifiers are summarized below.

Property	Value	Source
Chemical Formula	C ₁₄ H ₂₄	PubChem ^[1] , US EPA ^[5] , NIST ^{[2][3][6]}
Molecular Weight	192.34 g/mol	PubChem ^[1] , US EPA ^[5]
Alternate Molecular Weight	192.3404 g/mol	NIST ^{[2][3][6]}
CAS Number	6596-35-6	PubChem ^[1] , US EPA ^[5] , NIST ^{[2][3]}

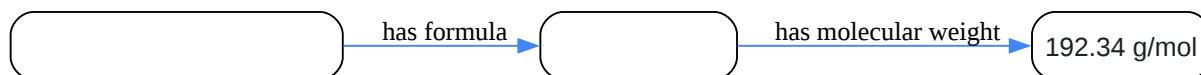
Physicochemical Properties

The physical and chemical properties of **tetradecahydroanthracene** are essential for its application in research and development.

Property	Value	Unit
Density	0.914	g/cm ³ [7]
Boiling Point	273.7	°C at 760 mmHg[7]
Flash Point	105.1	°C[7]
LogP	4.393	[7]

Chemical Identification and Structure

The relationship between the common name, chemical formula, and molecular weight is fundamental to the identification of this compound.



[Click to download full resolution via product page](#)

Chemical Identity of **Tetradecahydroanthracene**

Note on Experimental Protocols and Signaling Pathways: Currently, publicly available literature does not provide specific, detailed experimental protocols for the synthesis or analysis of **tetradecahydroanthracene**, nor does it describe any associated signaling pathways. Therefore, these sections are not included in this guide.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Tetradecahydroanthracene | C₁₄H₂₄ | CID 93034 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Anthracene, tetradecahydro- [webbook.nist.gov]
- 3. Anthracene, tetradecahydro- [webbook.nist.gov]
- 4. Anthracene, tetradecahydro- (CAS 6596-35-6) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 5. Substance Registry Services | US EPA [cdxapps.epa.gov]
- 6. Anthracene, tetradecahydro-, (4a α ,8a α ,9a β ,10a α)- [webbook.nist.gov]
- 7. Anthracene,tetradecahydro- | CAS#:6596-35-6 | Chemsrsc [chemsrc.com]
- To cite this document: BenchChem. [Chemical formula and molecular weight of Tetradecahydroanthracene.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3428247#chemical-formula-and-molecular-weight-of-tetradecahydroanthracene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com